

Material Safety Data Sheet (MSDS) for 1-Iodo-4-methylpentane

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Compound of Interest

Compound Name: **1-Iodo-4-methylpentane**

Cat. No.: **B7976347**

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An In-Depth Technical Guide to the Safe Handling and Use of **1-Iodo-4-methylpentane**

This document provides a comprehensive technical overview of the chemical properties and safety considerations for **1-Iodo-4-methylpentane** (CAS No. 6196-80-1). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The guidance herein is synthesized from established safety data and best practices in chemical management, emphasizing the causality behind safety protocols to ensure a self-validating system of laboratory practice.

Section 1: Chemical Identity and Physicochemical Properties

1-Iodo-4-methylpentane, also known as isohexyl iodide, is an alkyl halide used in organic synthesis.^[1] Its utility as an alkylating agent and synthetic intermediate necessitates a thorough understanding of its physical and chemical characteristics to ensure safe handling and experimental reproducibility.

Table 1: Chemical Identification and Core Properties

Identifier	Value	Source(s)
IUPAC Name	1-iodo-4-methylpentane	[2] [3]
CAS Number	6196-80-1	[1] [2]
Molecular Formula	C ₆ H ₁₃ I	[1] [3] [4]
Molecular Weight	212.07 g/mol	[2] [3]
InChIKey	KHNRCDHEOHOYFY- UHFFFAOYSA-N	[2] [3]

| Canonical SMILES | CC(C)CCCI |[\[2\]](#) |

Table 2: Physicochemical Data

Property	Value	Notes & Implications	Source(s)
Appearance	Data not explicitly available; likely a liquid.	Alkyl iodides are often colorless liquids that can turn yellow or brown on exposure to air and light due to the formation of iodine. [5]	N/A
Boiling Point	Data not explicitly available.	The boiling point influences volatility. Higher molecular weight alkyl halides are generally less volatile than their lower weight counterparts.	N/A
Density	Data not explicitly available.	Will determine if the substance floats or sinks in water during a spill. Most haloalkanes are denser than water.	N/A
Octanol/Water Partition Coefficient (logP)	3.9	This high value indicates low water solubility and a preference for non-polar environments, suggesting it is not readily flushed away with water and may bioaccumulate.	[2]

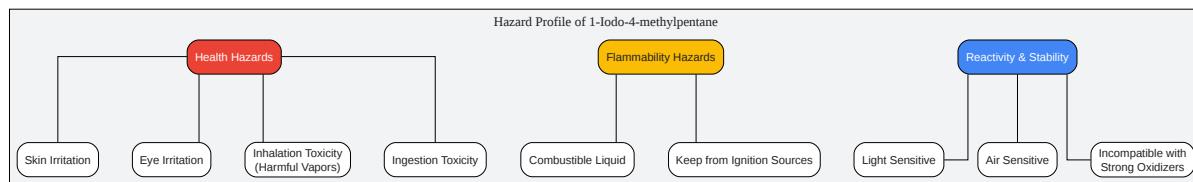
| Stability | Stable under recommended storage conditions. Decomposes on exposure to light and air. | This instability is a critical handling consideration. Decomposition releases iodine, which is corrosive and hazardous.[5][6] |[5][6] |

Section 2: Hazard Identification and Toxicological Profile

While specific toxicological data for **1-Iodo-4-methylpentane** is limited, the hazards can be inferred from the general class of alkyl iodides. These compounds are reactive and should be treated with caution. The primary routes of exposure are inhalation, skin/eye contact, and ingestion.[7][8]

Causality of Hazards:

The toxicity of alkyl halides is often linked to their reactivity as alkylating agents. The carbon-iodine bond is relatively weak, making the compound susceptible to nucleophilic substitution reactions. In a biological context, this means it can potentially alkylate crucial biomolecules like DNA and proteins, leading to cellular dysfunction and toxicity. Methyl iodide, a related compound, is known to be highly toxic.[9]



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Caption: Core hazard categories for **1-Iodo-4-methylpentane**.

NFPA 704 Hazard Diamond

While a specific NFPA 704 rating for this compound is not published, a reasonable estimation based on similar haloalkanes can be made for risk assessment purposes.[\[10\]](#)[\[11\]](#) This should be confirmed with a formal safety assessment.

- Health (Blue):2 - Intense or continued exposure could cause temporary incapacitation or possible residual injury.[\[12\]](#)
- Flammability (Red):2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.[\[12\]](#)
- Instability/Reactivity (Yellow):1 - Normally stable, but can become unstable at elevated temperatures and pressures.[\[12\]](#)
- Special (White): None expected.

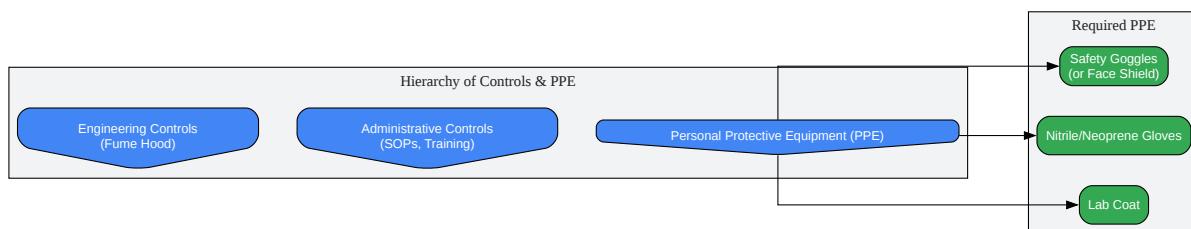
Section 3: Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is paramount to mitigating the risks associated with **1-Iodo-4-methylpentane**.

Protocol 1: Safe Handling and Storage in a Laboratory Setting

- Engineering Controls: All manipulations of **1-Iodo-4-methylpentane** must be conducted within a certified chemical fume hood to prevent the accumulation of vapors in the workspace.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)
 - Hand Protection: Use chemically resistant gloves. Nitrile or neoprene gloves are recommended over latex, as they provide better resistance to alkyl halides. Always inspect gloves for integrity before use.
 - Body Protection: Wear a chemical-resistant lab coat.

- Storage:
 - Store containers in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[13]
 - The compound is light-sensitive.[5] Store in an amber or opaque bottle to prevent photochemical decomposition.
 - Keep containers tightly closed to prevent exposure to air and moisture.
 - Rationale for Stability: Alkyl iodides can decompose to release free iodine, which is corrosive.[6][14] Some suppliers may add a stabilizer, such as copper shavings, to the container to scavenge any iodine that forms, thereby extending the shelf life of the chemical.[6][14]
- Incompatible Materials: Keep away from strong oxidizing agents.[8]
- Hygiene: Wash hands thoroughly after handling, and before eating, drinking, or smoking.[15] Remove contaminated clothing promptly.[15]



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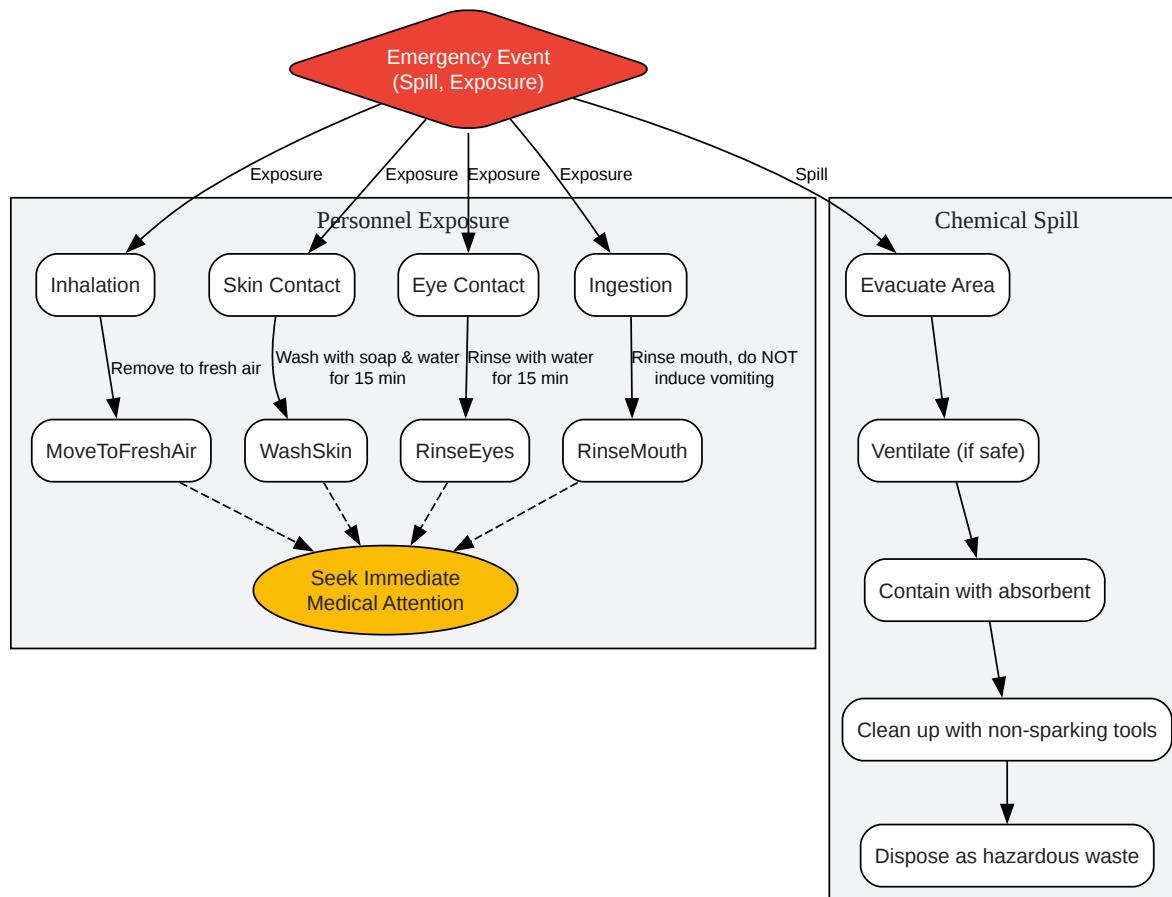
Caption: Hierarchy of controls and required PPE for handling.

Protocol 2: Waste Disposal

- Collection: Collect all waste containing **1-Iodo-4-methylpentane** in a designated, properly labeled, and sealed hazardous waste container.
- Segregation: Do not mix with incompatible waste streams.
- Disposal: Dispose of the hazardous waste through a licensed waste management service, in accordance with all local, state, and federal regulations.^[7] Never dispose of this chemical down the drain.

Section 4: Emergency Response Procedures

A clear, logical workflow is essential for responding to emergencies effectively.



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Caption: Workflow for responding to exposure or spill emergencies.

Protocol 3: First-Aid Measures

- General Advice: Symptoms of poisoning may be delayed.[16] Therefore, medical observation for at least 48 hours after a significant exposure is recommended.[16] Show this safety guide to the medical personnel in attendance.[17]
- Inhalation: Move the exposed person to fresh air at once.[18] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[18][19]
- Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[8][18] If irritation persists, get medical attention.[18]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[18] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[16]
- Ingestion: Do NOT induce vomiting.[15] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[7][19] Seek immediate medical attention.[18]

Protocol 4: Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[7] Do not use a direct water jet, as it may spread the chemical.
- Specific Hazards: During a fire, toxic and corrosive fumes, including hydrogen iodide (HI) and carbon oxides, may be formed.[7][16] Vapors may be heavier than air and travel to an ignition source.[7]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[7][16]

Protocol 5: Accidental Release Measures (Small-Scale Spill)

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation, but avoid actions that could ignite vapors.

- Contain: Prevent the spill from entering drains or waterways.[\[16\]](#) Contain the spill using an inert, non-combustible absorbent material such as sand, diatomite, or universal binders.[\[16\]](#)
- Clean-Up: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[\[7\]](#)[\[20\]](#)
- Decontaminate: Clean the spill area thoroughly.

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